

Water Solubility of Glycerol Triacrylate: A Technical Guide

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Compound of Interest

Compound Name: *Glycerol triacrylate*

Cat. No.: *B1606481*

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This technical guide provides an in-depth analysis of the water solubility of **glycerol triacrylate** and its commonly used derivative, propoxylated **glycerol triacrylate**. This document adheres to stringent requirements for data presentation, experimental protocols, and visualization to support research, development, and safety assessments.

Quantitative Solubility Data

The aqueous solubility of **glycerol triacrylate** and its propoxylated form is a critical parameter in various applications, influencing its environmental fate, bioavailability, and formulation characteristics. The available quantitative data are summarized in the table below. It is important to note that while data for propoxylated **glycerol triacrylate** is well-established, specific quantitative water solubility data for unpropoxylated **glycerol triacrylate** is not readily available in the reviewed literature, with safety data sheets often stating "no data available." This suggests a potential data gap for the pure substance.

| Compound | CAS Number | Water Solubility | Temperature | Method |
|-----------------------------------|------------|---------------------------------|------------------|------------------------------------|
| Propoxylated Glycerol Triacrylate | 52408-84-1 | 1.2 g/L (1200 mg/L)[1][2][3][4] | 20°C[1][2][3][4] | OECD Guideline 105 (or equivalent) |
| Glycerol Triacrylate | 5459-38-1 | No data available | - | - |

Experimental Protocol: Determination of Water Solubility (OECD Guideline 105 - Flask Method)

The determination of water solubility for compounds like propoxylated **glycerol triacrylate**, which have a solubility above 10-2 g/L, is typically performed using the "Flask Method" as described in the OECD Guideline 105.[5][6][7][8] This method is designed to determine the saturation mass concentration of a substance in water at a given temperature.

Principle

A surplus of the test substance is agitated in water at a specific temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved substance, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Materials and Equipment

- Test Substance: Propoxylated **Glycerol Triacrylate** (as pure as possible)
- Reagent Water: Distilled or deionized water of high purity
- Glass Vessels with Stoppers: Erlenmeyer flasks or similar, of sufficient volume
- Constant Temperature Bath/Shaker: Capable of maintaining the test temperature (e.g., 20°C ± 0.5°C)
- Centrifuge: To aid in the separation of undissolved material

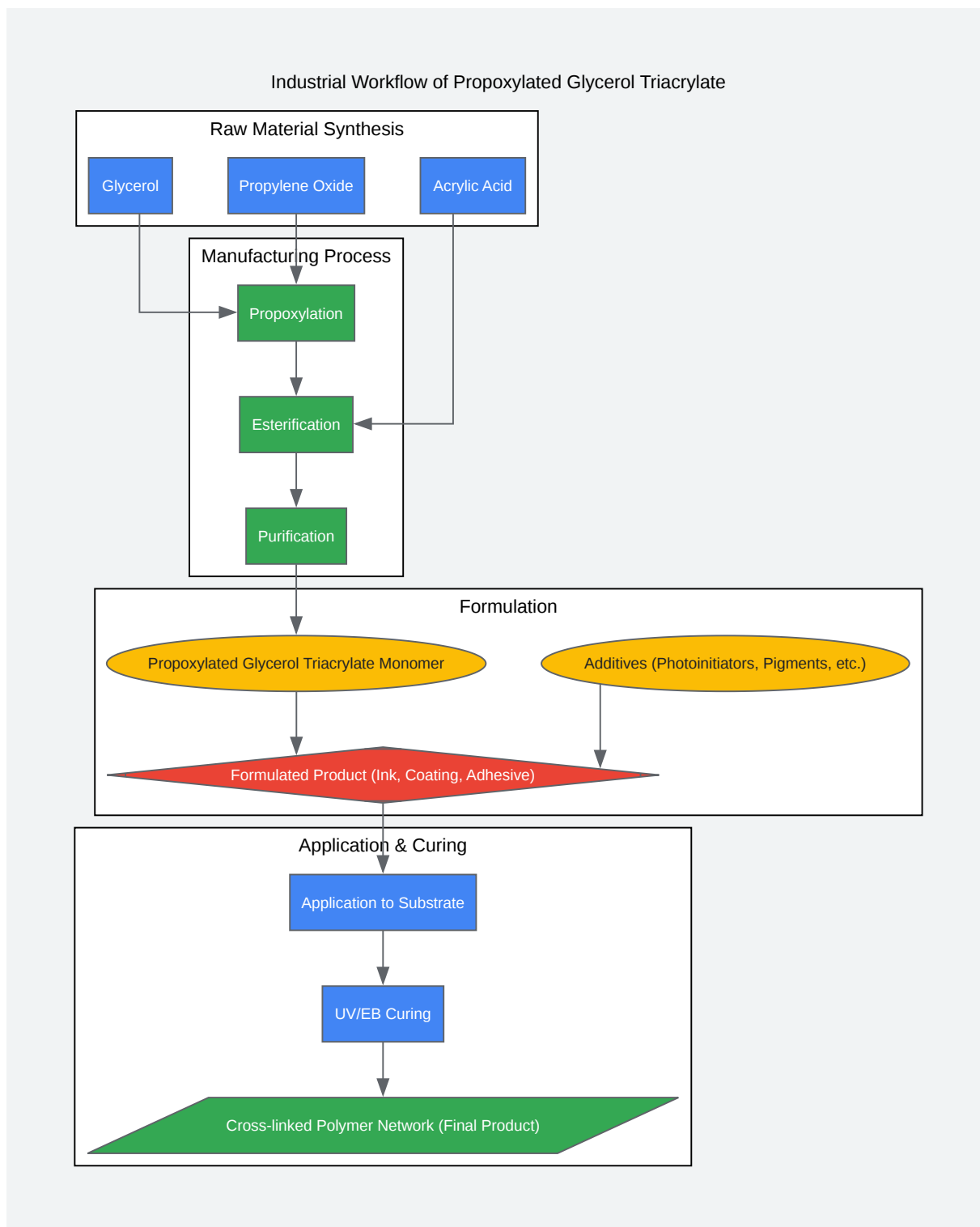
- Analytical Instrumentation: High-Performance Liquid Chromatography (HPLC) or another suitable method for quantifying the analyte in the aqueous phase.
- Standard Laboratory Glassware and Utensils

Step-by-Step Procedure

- Preliminary Test: An initial estimation of the solubility is performed to determine the appropriate amount of test substance and the time required to reach equilibrium. This can be done by adding increasing amounts of the substance to a fixed volume of water and observing dissolution.
- Sample Preparation: A quantity of the test substance in excess of its estimated solubility is added to a flask containing a known volume of water.
- Equilibration: The flasks are sealed and placed in a constant temperature shaker bath. They are agitated at a constant temperature (e.g., 20°C) for a period determined in the preliminary test to be sufficient to reach equilibrium (typically 24 to 48 hours). It is recommended to test at least three replicate flasks.
- Phase Separation: After equilibration, the flasks are removed from the shaker. To separate the undissolved substance from the saturated aqueous solution, the samples are centrifuged at the test temperature.
- Sample Analysis: A known volume of the clear, supernatant aqueous phase is carefully removed from each flask. The concentration of propoxylated **glycerol triacrylate** in each sample is then determined using a validated analytical method, such as HPLC with UV detection.
- Data Analysis: The water solubility is reported as the average concentration from the replicate flasks, typically in g/L or mg/L, at the specified temperature.

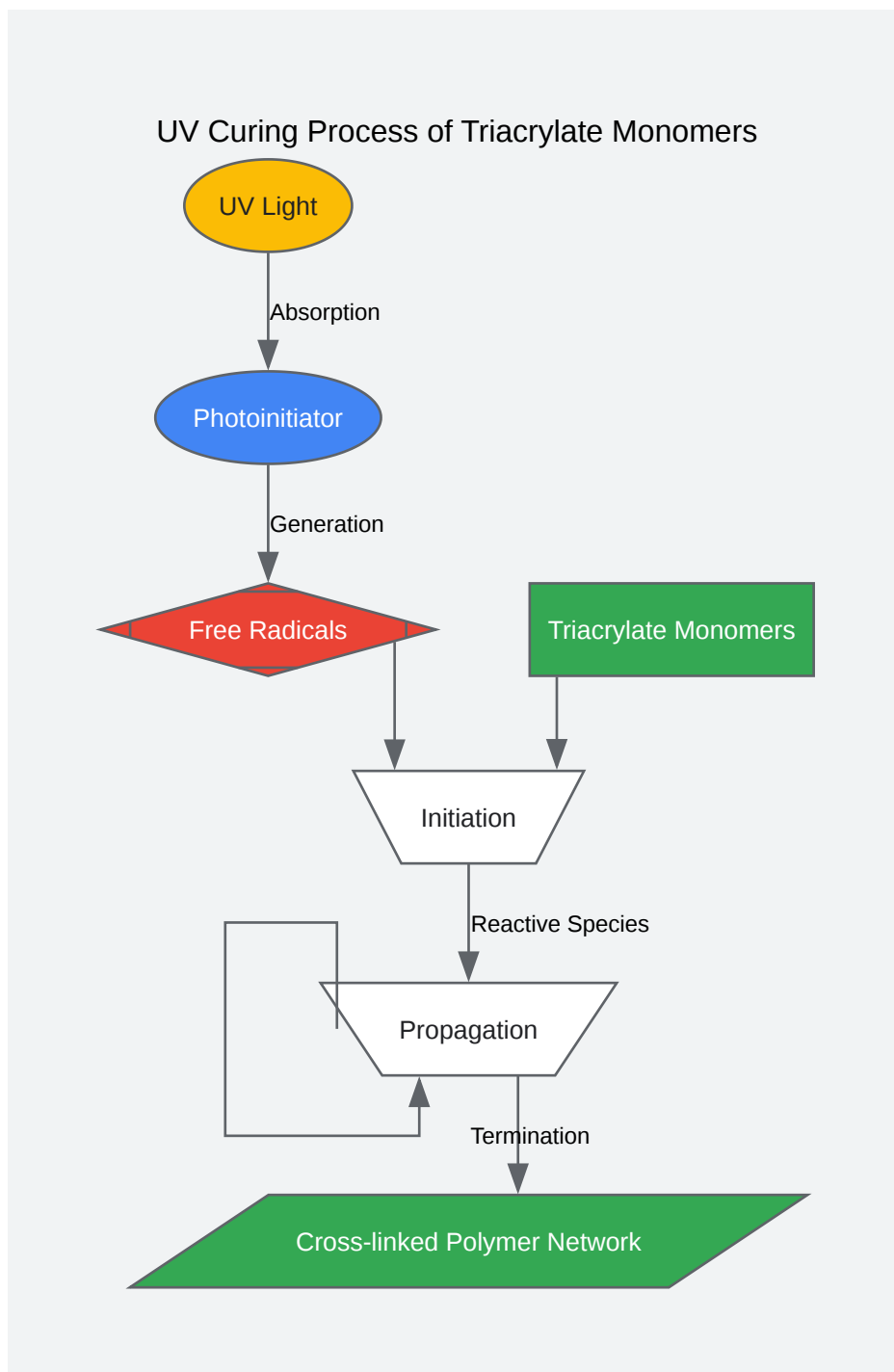
Visualizations: Workflows and Signaling Pathways

To further elucidate the context of **glycerol triacrylate**'s application and potential biological interactions, the following diagrams are provided.



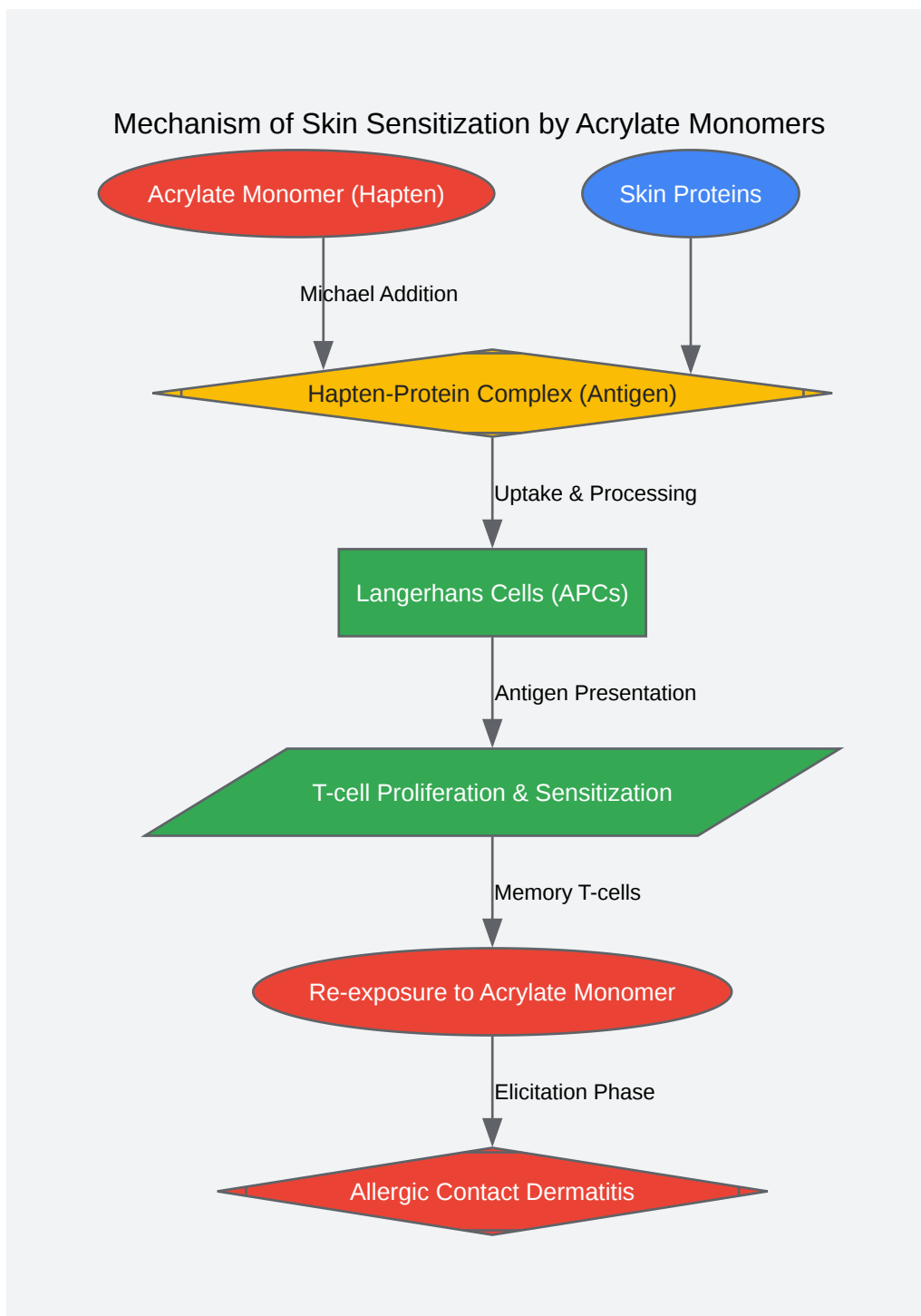
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Caption: Industrial workflow for propoxylated **glycerol triacrylate**.



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Caption: UV curing process of triacrylate monomers.



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Caption: Mechanism of skin sensitization by acrylate monomers.

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References

- 1. sfdchem.com [sfdchem.com]
- 2. Cas 52408-84-1, GLYCERYL PROPOXY TRIACRYLATE | lookchem [lookchem.com]
- 3. arkema.com [arkema.com]
- 4. chembk.com [chembk.com]
- 5. OECD 105 - Phytosafe [phytosafe.com]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
- 8. filab.fr [filab.fr]
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